

Chemical properties and structure of 2-Chloro-5-methoxyaniline

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Compound of Interest

Compound Name: 2-Chloro-5-methoxyaniline

Cat. No.: B1294355

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An In-depth Technical Guide to 2-Chloro-5-methoxyaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **2-Chloro-5-methoxyaniline**, a versatile intermediate compound. The information is intended to support research and development activities in the pharmaceutical, dye, and agrochemical industries.

Chemical Properties and Identifiers

2-Chloro-5-methoxyaniline, also known as 6-Chloro-m-anisidine, is an aromatic organic compound.^{[1][2]} Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClNO	[1][3]
Molecular Weight	157.60 g/mol	[1][3]
CAS Number	2401-24-3	[1][3]
Appearance	Pale yellow or brown liquid / Solid	[1][3]
Melting Point	23-27 °C	[1]
Boiling Point	133-257 °C	[3]
Density	1.261 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.588	[1]
Solubility	Slightly soluble in water.	[4]

Synonyms: 3-Amino-4-chloroanisole, 6-Chloro-m-anisidine.[2][3]

Chemical Structure

The structure of **2-Chloro-5-methoxyaniline** consists of an aniline ring substituted with a chloro group at position 2 and a methoxy group at position 5. This arrangement of functional groups imparts specific reactivity to the molecule, making it a valuable intermediate in organic synthesis.[3]

Identifier	String
SMILES	<chem>COc1ccc(Cl)c(N)c1</chem>
InChI	1S/C7H8ClNO/c1-10-5-2-3-6(8)7(9)4-5/h2-4H,9H2,1H3

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Chloro-5-methoxyaniline**. The following spectral data are available in various chemical databases:

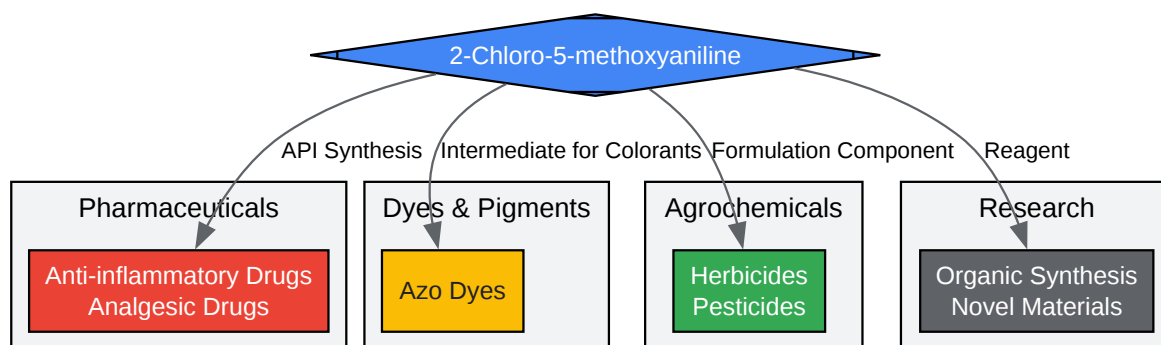
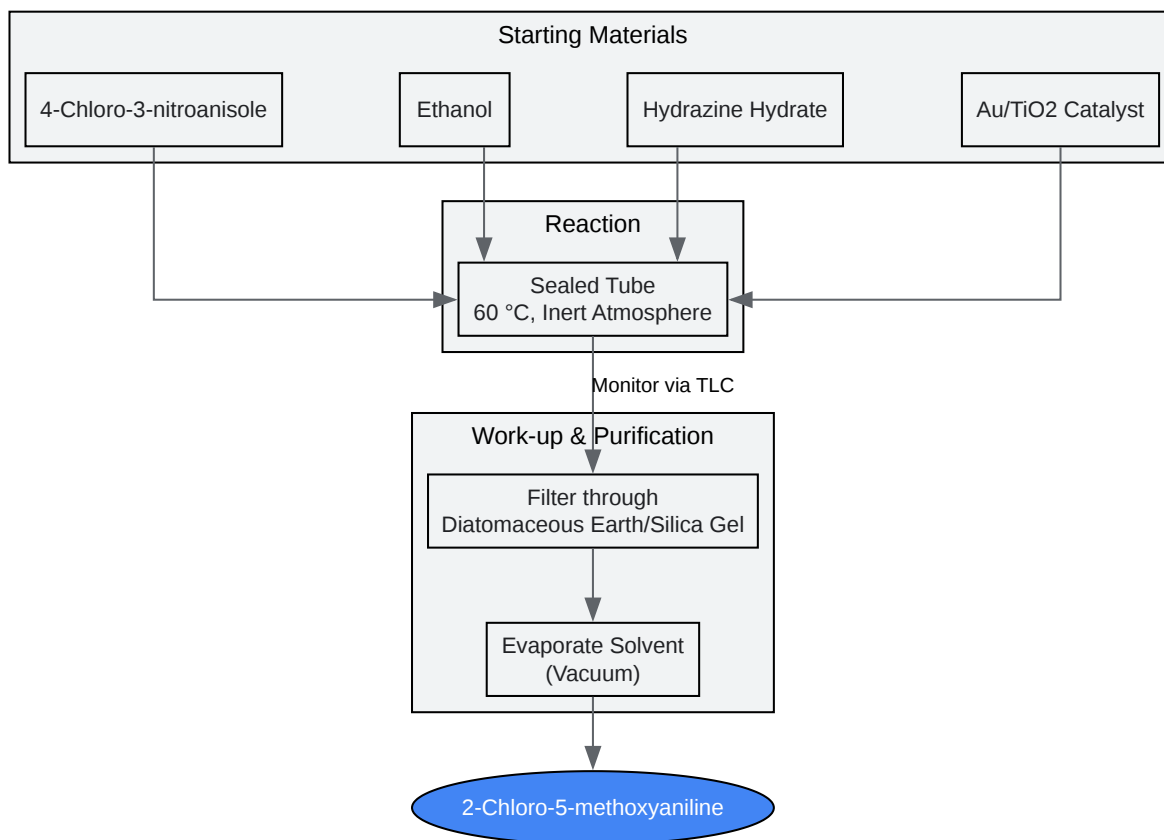
- ^1H NMR and ^{13}C NMR: Nuclear Magnetic Resonance spectra are available and confirm the molecular structure.[\[4\]](#)[\[5\]](#)
- IR Spectroscopy: Infrared spectra provide information about the functional groups present in the molecule.[\[6\]](#)
- Mass Spectrometry (GC-MS): This technique confirms the molecular weight and fragmentation pattern of the compound.[\[6\]](#)

Synthesis and Experimental Protocols

A common method for the synthesis of **2-Chloro-5-methoxyaniline** involves the reduction of a nitro-substituted precursor.[\[4\]](#)

General Experimental Protocol: Synthesis from 4-Chloro-3-nitroanisole[\[4\]](#)

- Reaction Setup: To a sealed tube, add the nitro compound (4-chloro-3-nitroanisole, 0.6 mmol) and ethanol (2 mL).
- Catalyst and Reducing Agent: Add an Au/TiO₂ catalyst (100 mg, 1 wt%) and hydrazine hydrate (2.6-6.0 mmol).
- Reaction Conditions: Heat the reaction mixture at 60 °C under an inert atmosphere for the required time.
- Monitoring: The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, filter the reaction slurry through a pad of diatomaceous earth and silica gel, washing with ethanol or methanol.
- Purification: Evaporate the filtrate under vacuum to yield pure **2-chloro-5-methoxyaniline**.



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